

# Physiological Effects of Colnelenic Acid in Plant Tissues: A Technical Guide

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## Compound of Interest

Compound Name: Colnelenic acid

Cat. No.: B1237076

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Colnelenic acid** is a specialized oxylipin, a product of fatty acid oxidation, found in certain plant species. It belongs to the divinyl ether class of fatty acid derivatives and has been implicated in plant defense responses against pathogens. This technical guide provides an in-depth overview of the physiological effects of **colnelenic acid** in plant tissues, with a focus on its biosynthesis, role in plant immunity, and the methodologies used for its study.

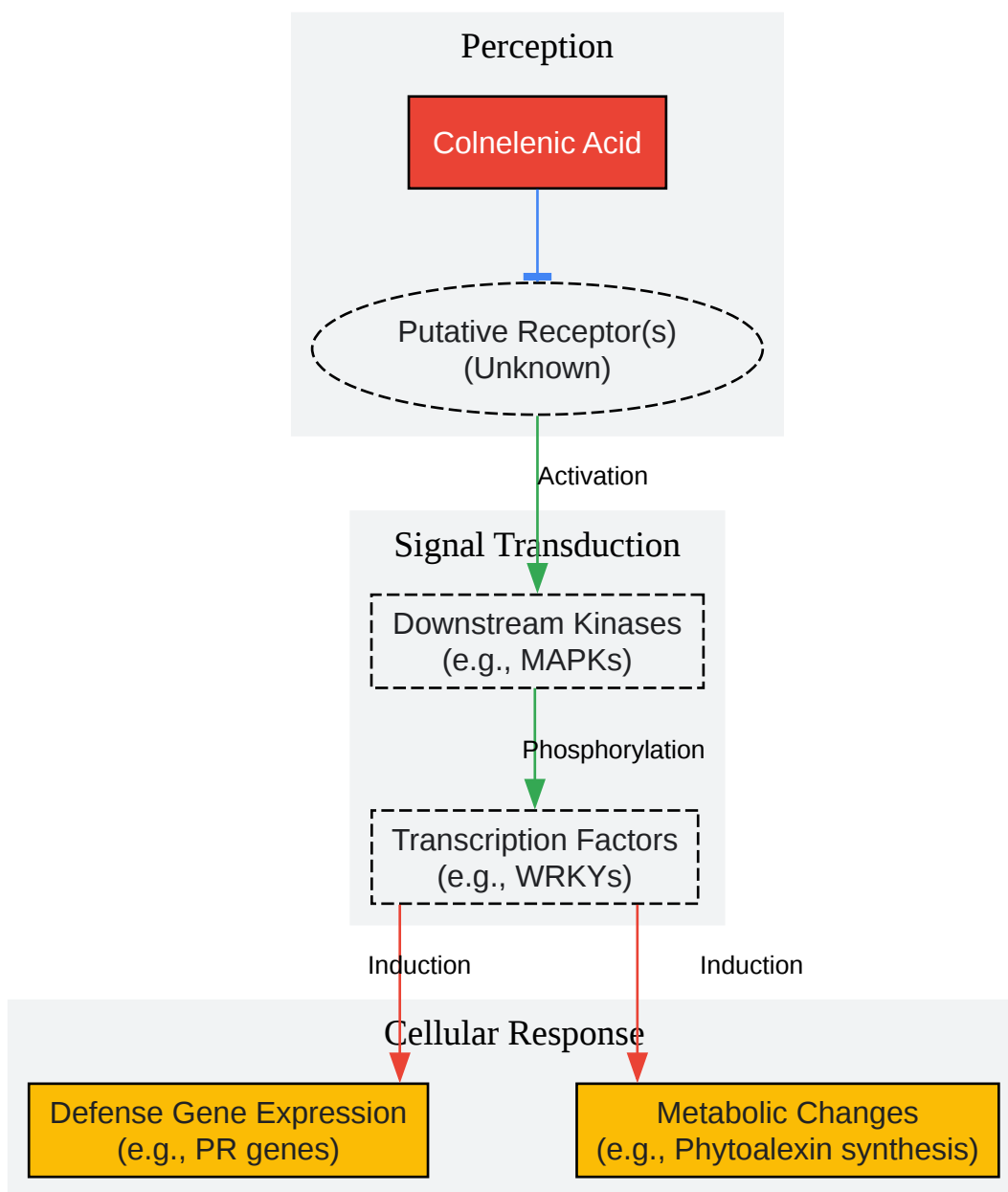
## Biosynthesis of Colnelenic Acid

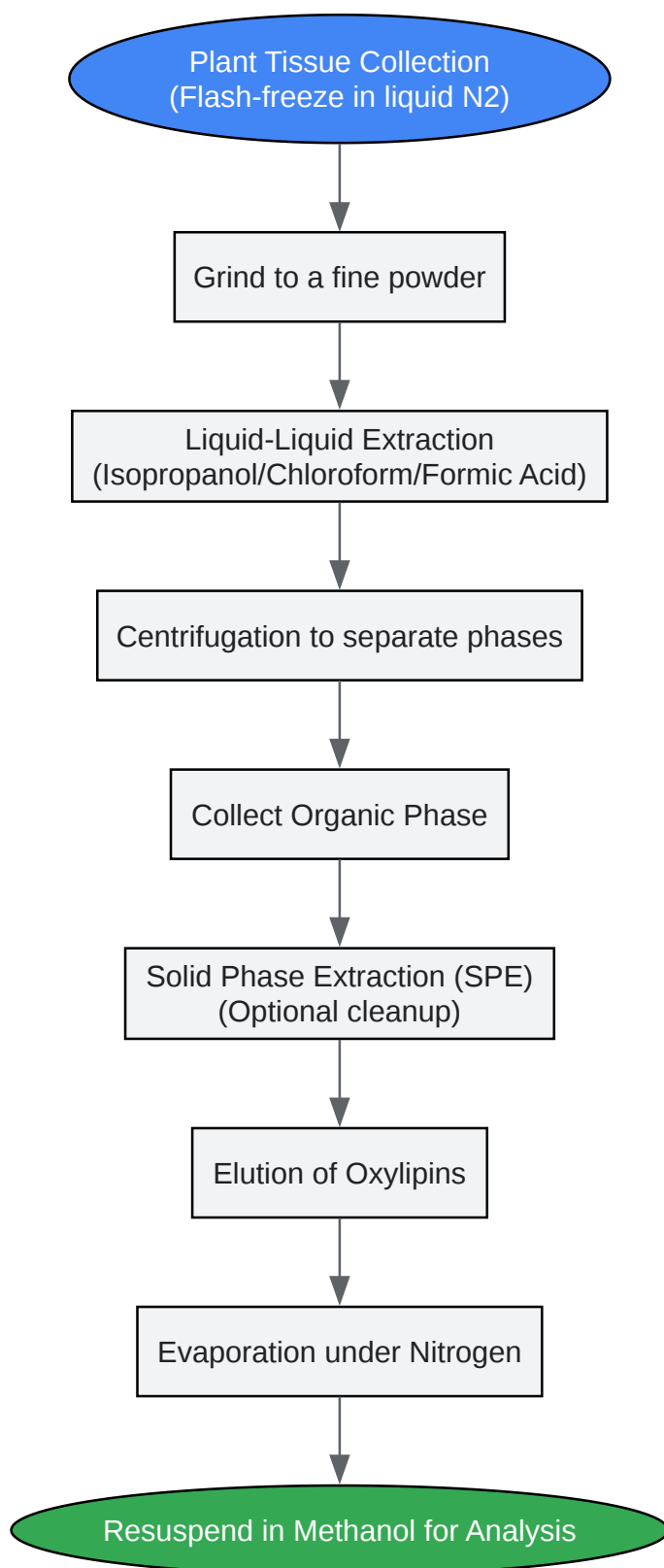
**Colnelenic acid** is synthesized from  $\alpha$ -linolenic acid ( $\alpha$ -LeA), an abundant C18 polyunsaturated fatty acid in plant cell membranes. The biosynthesis is a two-step enzymatic process primarily occurring in response to biotic stress, such as pathogen attack.

The key enzymes involved in this pathway are:

- **9-Lipoxygenase (9-LOX):** This enzyme catalyzes the stereospecific introduction of molecular oxygen at the C-9 position of  $\alpha$ -linolenic acid, forming 9-hydroperoxy-octadecatrienoic acid (9-HPOT).
- **Divinyl Ether Synthase (DES):** This enzyme, a member of the cytochrome P450 family (CYP74), converts the 9-HPOT intermediate into **colnelenic acid** through a dehydration

reaction, creating the characteristic divinyl ether linkage.[1]





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## References

- 1. A pathway for biosynthesis of divinyl ether fatty acids in green leaves - PubMed [pubmed.ncbi.nlm.nih.gov]
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